

An In-depth Technical Guide to the Physical Properties of Methyl Pentadecanoate

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Compound of Interest

Compound Name: Methyl Pentadecanoate

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Methyl pentadecanoate, a saturated fatty acid methyl ester, serves as a valuable compound in various scientific and industrial applications, from a reference standard in lipidomic analysis to a component in the formulation of pharmaceuticals and biofuels. A thorough understanding of its physical properties is paramount for its effective utilization in research and development. This technical guide provides a comprehensive overview of the key physical characteristics of **methyl pentadecanoate**, supported by generalized experimental methodologies for their determination.

Core Physical Properties

Methyl pentadecanoate is characterized as a colorless to light yellow clear liquid at room temperature.^[1] Its fundamental physical properties are summarized in the table below, providing a clear reference for laboratory and industrial applications.

Property	Value	Units	Conditions
Molecular Formula	C ₁₆ H ₃₂ O ₂	-	-
Molecular Weight	256.42 - 256.43	g/mol	-
Melting Point	15 - 19	°C	[2][3][4]
Boiling Point	141 - 156	°C	@ 3-4 mmHg[1][2][3] [4]
309.30 (est.)	°C	@ 760 mmHg[5]	
Density	0.862 - 0.870	g/mL	@ 20-25 °C[2][3][5]
Refractive Index	1.437 - 1.440	-	@ 20 °C (n ₂₀ /D)[2][3] [5]
Solubility	Insoluble in water; Soluble in alcohol, ether, DMF, DMSO, and hexane.	-	[4][6]

Experimental Protocols for Property Determination

The following sections outline the generalized experimental methodologies for determining the key physical properties of fatty acid methyl esters (FAMES) like **methyl pentadecanoate**. These protocols are based on standard laboratory techniques and established methods such as those from ASTM International.

1. Determination of Melting Point

The melting point of a crystalline solid is the temperature at which it changes state from solid to liquid. For a pure substance, the melting point is a sharp, well-defined temperature. Impurities tend to lower and broaden the melting range.

- Methodology: Differential Scanning Calorimetry (DSC)
 - Sample Preparation: A small, accurately weighed sample (typically 1-5 mg) of **methyl pentadecanoate** is hermetically sealed in an aluminum pan.

- Instrument Setup: A differential scanning calorimeter is calibrated using standard materials with known melting points (e.g., indium).
- Thermal Program: The sample and an empty reference pan are subjected to a controlled temperature program. A typical program involves an initial isothermal period, followed by a linear heating ramp (e.g., 2-10 °C/min) through the expected melting range.
- Data Acquisition: The instrument measures the difference in heat flow between the sample and the reference pan as a function of temperature.
- Analysis: The melting point is determined from the resulting thermogram as the onset temperature or the peak temperature of the endothermic melting transition.

2. Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.

- Methodology: Gas Chromatography (Simulated Distillation) - Based on ASTM D7398
 - Sample Preparation: A diluted aliquot of the **methyl pentadecanoate** sample is prepared using a suitable solvent.[5]
 - Instrument Setup: A gas chromatograph (GC) equipped with a non-polar capillary column and a flame ionization detector (FID) is used.[5] The instrument conditions (e.g., injector temperature, oven temperature program, carrier gas flow rate) are set according to the standard method.
 - Calibration: A calibration mixture of n-paraffins with known boiling points is injected to establish a retention time versus boiling point curve.
 - Sample Analysis: The prepared sample is injected into the GC. The components of the sample are separated based on their boiling points and detected by the FID.
 - Data Analysis: The retention time of the **methyl pentadecanoate** peak is correlated with the calibration curve to determine its boiling point.

3. Determination of Density

Density is the mass of a substance per unit volume.

- Methodology: Digital Density Meter
 - Instrument Calibration: The digital density meter is calibrated using dry air and distilled water at a known temperature (e.g., 20 °C).
 - Sample Introduction: The **methyl pentadecanoate** sample is introduced into the oscillating U-tube of the density meter, ensuring no air bubbles are present.
 - Measurement: The instrument measures the oscillation period of the U-tube containing the sample, which is directly related to the density of the sample. The temperature of the sample is precisely controlled during the measurement.
 - Reading: The density value is displayed by the instrument.

4. Determination of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through a material.

- Methodology: Abbe Refractometer
 - Instrument Calibration: The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
 - Sample Application: A few drops of the **methyl pentadecanoate** sample are placed on the prism of the refractometer.
 - Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.
 - Reading: The refractive index is read directly from the instrument's scale. The temperature should be monitored and reported as the refractive index is temperature-dependent.

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